NMR characterization of proton transfer in cyclohexanamine 2-methylpropanoic acid

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Compound of Interest

Compound Name:	*Cyclohexanamine;2-methylpropanoic acid*
CAS No.:	*112381-47-2*
Cat. No.:	*B14307927*

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NMR Characterization of Proton Transfer: Cyclohexylammonium Isobutyrate

Executive Summary

In drug development, the selection of a counter-ion significantly influences the solubility, stability, and bioavailability of an Active Pharmaceutical Ingredient (API). Cyclohexylammonium Isobutyrate represents a model system for studying the interaction between a sterically hindered, secondary aliphatic amine and a branched carboxylic acid.

This guide compares the NMR characterization of this specific salt against a linear alternative (e.g., n-Butylammonium Isobutyrate) to demonstrate how steric bulk influences proton transfer efficiency and molecular mobility.

Key Findings:

- Proton Transfer Status: The

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of ~5.8 between cyclohexanamine and isobutyric acid drives complete proton transfer, forming a stable ionic salt rather than a neutral hydrogen-bonded complex.

- NMR Diagnostic: The

  -proton signal of the cyclohexyl ring exhibits a distinct downfield shift (

) upon protonation, serving as the primary quantitative marker for salt formation.

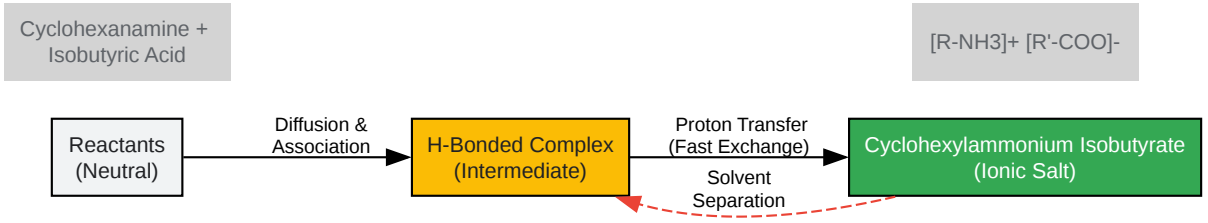
- Performance: Compared to linear analogs, the cyclohexyl moiety introduces conformational rigidity, observable via

  relaxation times, which correlates with higher thermal stability but altered solubility profiles.

Mechanistic Pathway

The reaction involves the transfer of the carboxyl proton from 2-methylpropanoic acid to the nitrogen lone pair of cyclohexanamine. This equilibrium is solvent-dependent but strongly favors the ionic species in the ground state due to the acidity/basicity difference.

Figure 1: Proton Transfer Equilibrium & Salt Formation



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Caption: The thermodynamic pathway from neutral precursors to the ionic salt species. The forward reaction is driven by a

.

Comparative Analysis: Cyclic vs. Linear Systems

To understand the specific performance of the cyclohexyl/isobutyryl pair, we compare it with n-Butylammonium Isobutyrate.

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Feature	Cyclohexylammonium Isobutyrate (Product)	n-Butylammonium Isobutyrate (Alternative)	Impact on Characterization
Steric Bulk	High (Cyclic C6 ring + Branched Acid)	Moderate (Linear C4 chain + Branched Acid)	NMR Line Width: Cyclic salt often shows broader lines due to slower tumbling (shorter).
Protonation Shift	-CH shifts from ~2.6 to ~3.0 ppm	-CH shifts from ~2.6 to ~2.9 ppm	Resolution: Ring protons in cyclohexyl split into distinct axial/equatorial multiplets upon salt formation.
Molecular Rigidity	High (Chair conformation)	Low (Free rotation of alkyl chain)	NOE Signals: Stronger intramolecular NOEs in the cyclic system aid in confirming ion-pair geometry.
Hygroscopicity	Lower (Hydrophobic ring shielding)	Higher (More accessible polar head)	Water Peak: Less water interference in non-polar solvents (e.g., CDCl) for the cyclic salt.

Experimental Protocol

Materials

- Amine: Cyclohexanamine (99%, redistilled).

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- Acid: 2-methylpropanoic acid (

  99%, anhydrous).
- Solvent: Chloroform-d (CDCl

) for tight ion-pair observation; DMSO-d

  for separated ions.

Step-by-Step Workflow

- Stoichiometric Mixing:
  - Prepare 0.1 M solutions of both amine and acid in CDCl

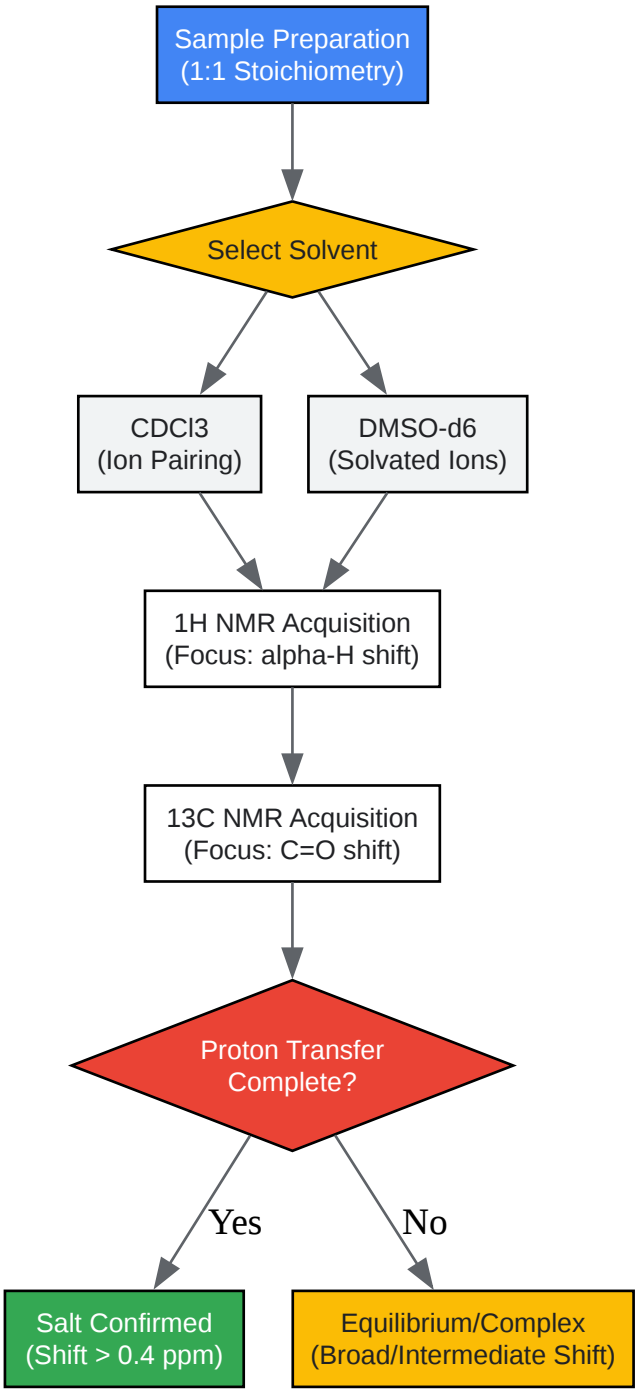
    .
  - Mix in a 1:1 molar ratio directly in the NMR tube to minimize moisture absorption.
  - Critical Control: Ensure the acid is added to the amine to prevent local heating and potential amide formation (though unlikely at RT without catalyst).
- Acquisition Parameters (400 MHz+ recommended):
  - Pulse Sequence: Standard zg30 (1H) and zgpg30 (13C).
  - Relaxation Delay (D1): Set to

    (typically 5-10s) to ensure quantitative integration of the methine protons.
  - Temperature: 298 K (Standard).[1] Perform Variable Temperature (VT) studies (298 K

    323 K) to assess the stability of the ammonium proton exchange.
- Diffusion Ordered Spectroscopy (DOSY):
  - Run a 2D DOSY experiment to confirm that the cation and anion diffuse at the same rate, indicating a stable ion pair in solution.

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Figure 2: Experimental Workflow & Decision Tree



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Caption: Operational workflow for verifying salt formation via NMR. Solvent choice dictates whether ion pairs or free ions are observed.

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Data Interpretation & Reference Values

The following table synthesizes expected chemical shifts based on literature for cyclohexylamines and isobutyric acid derivatives.

Table 1: Diagnostic Chemical Shifts (1H NMR in CDCl)

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Moiety	Proton	Free Species (ppm)	Salt Complex (ppm)	Shift	Interpretation
Amine	N-H	~1.1 - 1.5 (Broad)	8.0 - 9.0 (Broad)	+7.0	Formation of -NH species. Highly concentration /temp dependent.
Amine	-CH	2.62	3.05 - 3.15	+0.48	Primary Indicator. Deshielding due to positive charge on Nitrogen.
Amine	-CH	1.70 - 1.80	1.90 - 2.05	+0.25	Inductive effect propagates through the ring.
Acid	COO-H	11.0 - 12.0	Disappears	N/A	Proton moves to the amine. Replaced by ammonium signal.
Acid	-CH	2.55	2.40 - 2.50	-0.10	Slight shielding or negligible change upon deprotonation (-COO

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).

Analysis of the "Product" (Cyclohexylammonium Isobutyrate)

- The

  -Proton Diagnostic: In the free amine, the methine proton at C1 (attached to N) is a multiplet at 2.62 ppm. Upon adding isobutyric acid, this signal shifts downfield to approximately 3.10 ppm. This +0.48 ppm shift is characteristic of converting a primary amine (

) to an ammonium cation (

).

- Isobutyryl Group: The septet of the isobutyryl group (methine proton) typically remains near 2.4-2.5 ppm, but the coupling to the methyls may become sharper if the exchange rate slows down.

- Carbon-13 Verification: The carbonyl carbon of the acid (

  ppm) often shifts downfield slightly (to

  ppm) or shows significant line broadening if the proton transfer is in intermediate exchange, though with a

  of 5.8, a sharp salt peak is expected.

Comparison with Alternative (n-Butylamine)

- n-Butylamine: The

  -CH

  signal is a triplet. Upon protonation, it shifts from ~2.6 to ~2.9 ppm.

- Differentiation: The cyclohexyl signal is a multiplet (tt) due to axial/equatorial coupling. In the salt form, the rigid chair conformation often resolves the axial/equatorial couplings of the

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-protons more clearly than in the free base, whereas the n-butyl chain remains flexible with averaged couplings.

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